

High-Sensitivity Analysis of N-Nitroso Duloxetine in Capsules: Application Notes and Protocols

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Compound of Interest

Compound Name: *N-Nitroso Duloxetine*

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This document provides detailed application notes and protocols for the high-sensitivity analysis of **N-Nitroso Duloxetine** (NDXT), a potential carcinogenic impurity, in Duloxetine capsules. The methodologies outlined are based on validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) techniques, ensuring accuracy, sensitivity, and reliability for routine quality control and risk assessment in pharmaceutical formulations.

Introduction

N-nitrosamines are a class of compounds that have raised significant concerns in the pharmaceutical industry due to their carcinogenic potential.^[1] Regulatory agencies worldwide now mandate strict control over the levels of these impurities in drug products. **N-Nitroso Duloxetine** is a nitrosamine impurity that can form in Duloxetine drug products.^[2] This document details a robust and highly sensitive LC-MS/MS method for the quantification of NDXT in Duloxetine capsules, addressing the need for reliable analytical procedures to ensure patient safety and regulatory compliance. The European Medicines Agency (EMA) has set an acceptable intake (AI) limit of 100 ng/day for NDXT.^{[2][3]}

Analytical Method: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

A highly sensitive and specific method utilizing liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the preferred approach for the determination of NDXT at trace levels.^{[4][5]} This method offers excellent selectivity and sensitivity, minimizing interference from the drug substance and other excipients present in the capsule formulation.^{[2][4]}

Principle

The method involves chromatographic separation of NDXT from the Duloxetine active pharmaceutical ingredient (API) and other components, followed by detection and quantification using a tandem mass spectrometer. The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode, which provides high selectivity by monitoring a specific precursor ion to product ion transition for NDXT.^{[4][5][6]}

Experimental Protocols

Materials and Reagents

- **N-Nitroso Duloxetine** reference standard
- Duloxetine capsules
- Methanol (HPLC grade)^[7]
- Acetonitrile (HPLC grade)^[8]
- Water (Milli-Q or equivalent)^[7]
- Formic acid (LC-MS grade)^{[9][6]}
- Ammonia solution (LC-MS grade)^{[9][6]}
- Ammonium acetate (LC-MS grade)^[7]
- 0.2 µm PTFE membrane filters^{[4][7]}

Standard Solution Preparation

- **Stock Solution:** Accurately weigh a suitable amount of **N-Nitroso Duloxetine** reference standard and dissolve it in a known volume of methanol or a methanol/water mixture (1:1, v/v) to prepare a stock solution.[\[4\]](#)[\[7\]](#)[\[8\]](#)
- **Working Standard Solutions:** Prepare a series of working standard solutions by serially diluting the stock solution with the diluent (e.g., methanol/water) to cover the desired calibration range (e.g., 0.075 ng/mL to 3.75 ng/mL).[\[4\]](#)[\[7\]](#)

Sample Preparation from Capsules

- **Capsule Composite:** To ensure homogeneity, prepare a composite sample by mixing the contents of several capsules.[\[4\]](#) For instance, a mixed sample can be prepared from 6 tablets.[\[8\]](#)
- **Extraction:** Accurately weigh a portion of the capsule composite equivalent to a specific amount of the active ingredient (e.g., 3 mg).[\[8\]](#) Add a precise volume of extraction solvent (e.g., 30 mL of methanol) to the sample.[\[2\]](#)[\[4\]](#)[\[7\]](#)
- **Shaking:** Shake the mixture vigorously for a defined period (e.g., 20 minutes at 300 rpm) to ensure complete extraction of NDXT.[\[2\]](#)[\[4\]](#)[\[7\]](#)
- **Centrifugation:** Centrifuge the resulting suspension (e.g., at 3000 rpm for 10 minutes) to pellet the insoluble excipients.[\[2\]](#)[\[4\]](#)[\[7\]](#)
- **Filtration:** Carefully collect the supernatant and filter it through a 0.2 µm PTFE membrane filter to remove any remaining particulate matter.[\[4\]](#)[\[7\]](#) The sample is now ready for LC-MS/MS analysis.

LC-MS/MS Instrumental Conditions

The following tables summarize typical instrumental conditions for the analysis. Optimization may be required based on the specific instrumentation used.

Table 1: Liquid Chromatography (LC) Conditions

Parameter	Condition 1	Condition 2
Column	Agilent Zorbax Eclipse Plus C18 (4.6 x 150 mm, 5 µm)[6]	Luna Omega Polar C18 (2.1 x 100 mm, 1.6 µm)
Mobile Phase A	0.1% Ammonia and 0.1% Formic Acid in Water[6]	0.1% Formic Acid / 2 mM Ammonium Acetate in Water
Mobile Phase B	100% Methanol[6]	Acetonitrile
Elution Mode	Gradient[6]	Isocratic (11/9, v/v)
Flow Rate	-	0.2 mL/min[7]
Injection Volume	-	10 µL[7]
Column Temperature	-	-

Table 2: Tandem Mass Spectrometry (MS/MS) Conditions

Parameter	Condition
Ionization Mode	Positive Electrospray Ionization (ESI+)[4][5]
Scan Type	Multiple Reaction Monitoring (MRM)[9][4][5]
Precursor Ion (m/z)	327 [M+H] ⁺ or 344 [M+NH ₄] ⁺ [10]
Product Ion (m/z)	183[10]
Nebulizer Gas Flow	3 L/min
Drying Gas Flow	3 L/min[7]
Interface Temperature	280 °C[7]
Collision Energy	-10.0 V[7]

Data Analysis and Quantitative Results

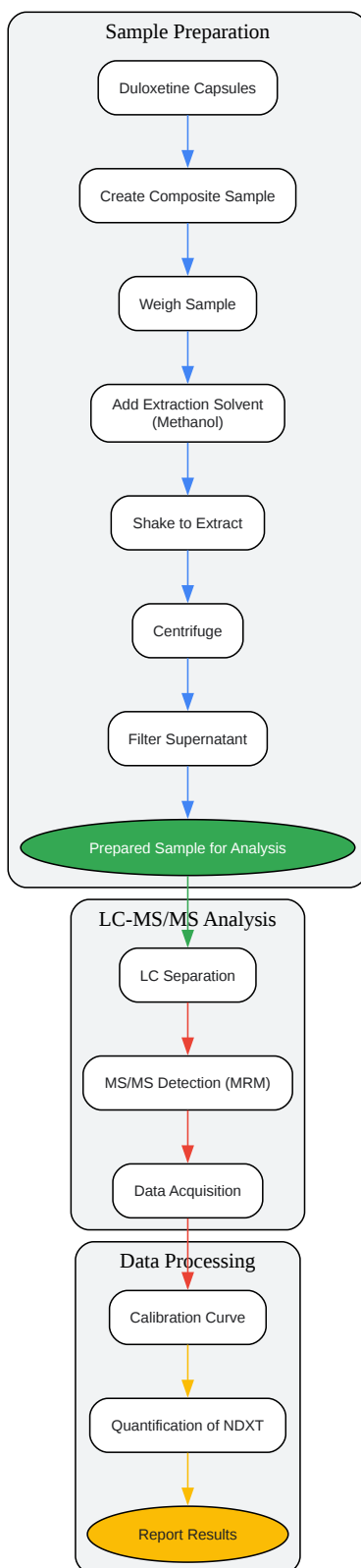
Construct a calibration curve by plotting the peak area of NDXT against the concentration of the working standard solutions. The concentration of NDXT in the capsule samples is then determined from this calibration curve.

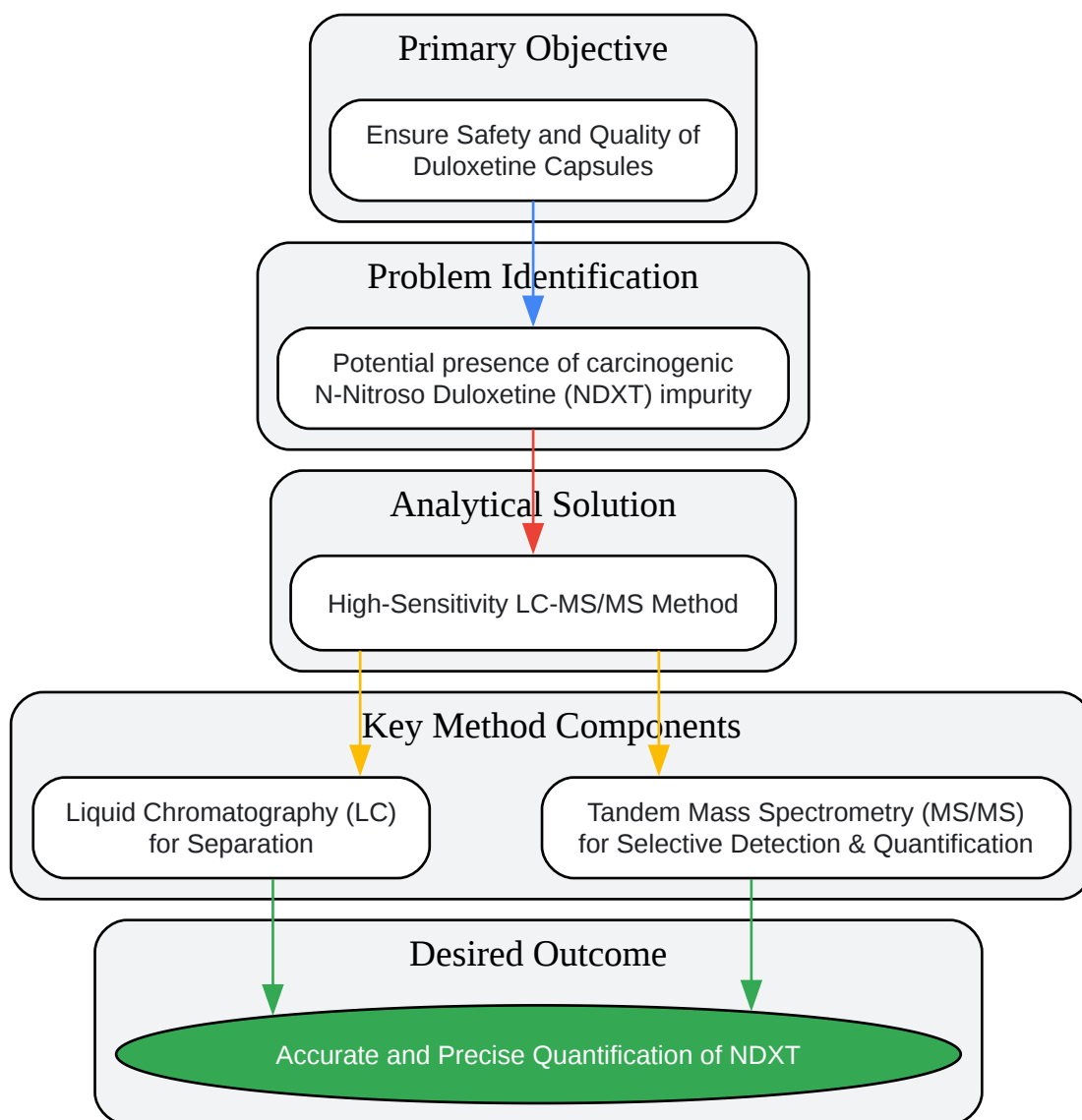
Table 3: Summary of Method Validation Parameters

Parameter	Result
Quantitative Range	0.075 - 3.75 ng/mL[4][7]
Correlation Coefficient (r)	> 0.999[4]
Recovery in Capsules	91.0% - 113.4%[4][7]
Repeatability (%RSD, n=9)	10.9%[2][4][7]
Reproducibility (%RSD, n=6)	3.5%[2][4][7]
Limit of Detection (LOD)	0.03 µg/mL
Limit of Quantification (LOQ)	0.08 µg/mL[9]
Sample Solution Stability	Stable for 7 days[4]

Diagrams

Experimental Workflow





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